

Personal protective equipment for handling NPD4928

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Compound of Interest

Compound Name: NPD4928

Cat. No.: B14755025

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Essential Safety and Handling Guide for NPD4928

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **NPD4928**. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

Personal Protective Equipment (PPE)

While **NPD4928** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial due to its biological activity as an inhibitor of Ferroptosis Suppressor Protein 1 (FSP1).^{[1][2]} The following personal protective equipment should be utilized when handling **NPD4928**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Use appropriate chemical-resistant gloves.
Body Protection	Impervious Clothing	Wear a lab coat or other protective clothing.
Respiratory	Suitable Respirator	Use in areas with adequate ventilation. Avoid dust and aerosol formation.

Emergency First Aid Procedures

In the event of exposure to **NPD4928**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.
Skin Contact	Thoroughly rinse the affected skin area with water. Contaminated clothing and shoes should be removed. A physician should be called.
Inhalation	Move the individual to an area with fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do not induce vomiting. Call a physician for guidance.

Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **NPD4928** and ensure laboratory safety.

Handling:

- Avoid contact with skin, eyes, and inhalation of dust or aerosols.
- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.
- Ensure that a safety shower and an eye wash station are readily accessible.

Storage:

- For long-term storage in a solvent, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.
- The container should be sealed and stored away from moisture.
- If shipping at room temperature, the duration should be less than two weeks.

Spill and Disposal Procedures

In the case of a spill, and for routine disposal, the following steps should be followed.

Spill Containment:

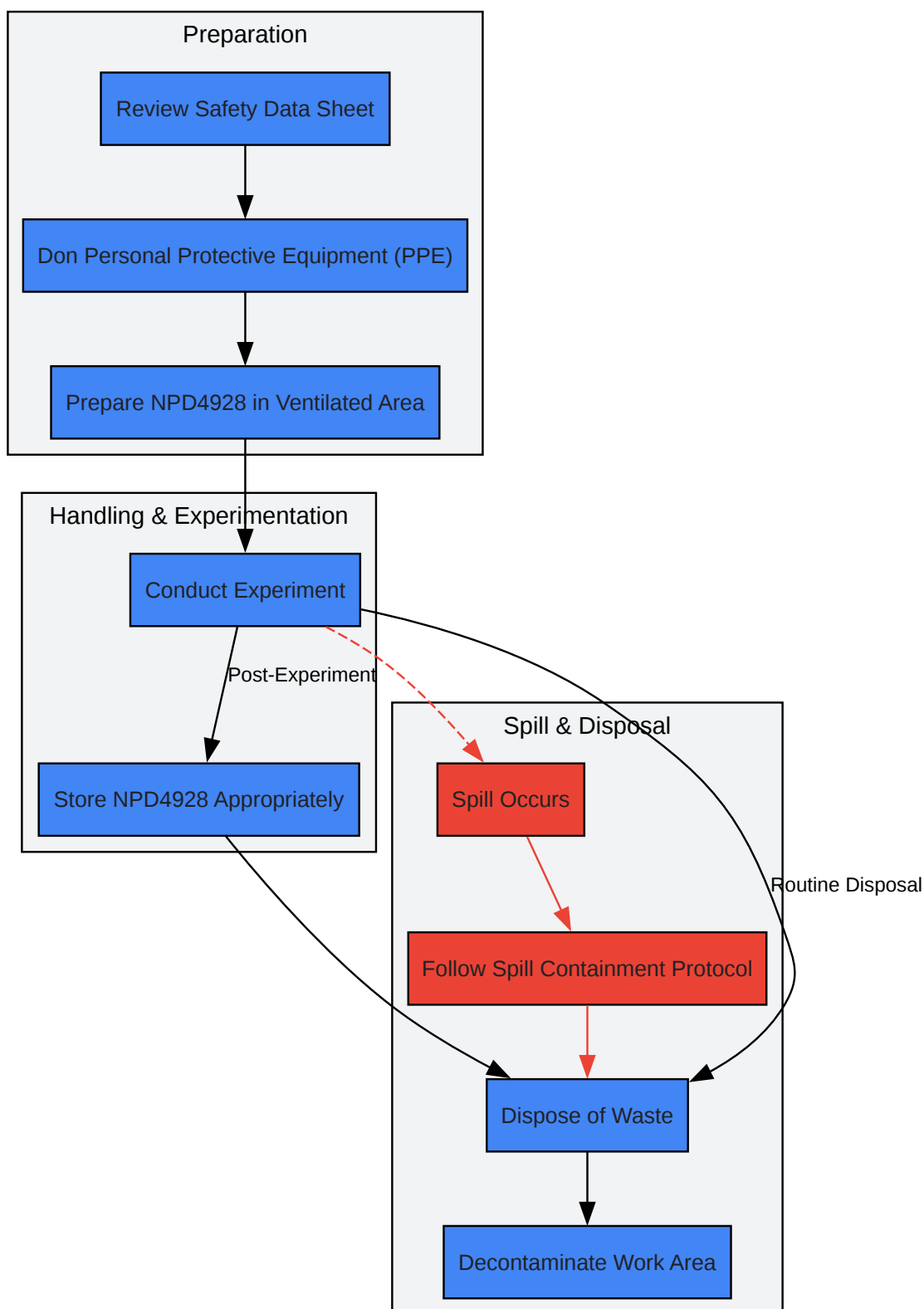
- Evacuate personnel to a safe area.
- Wear full personal protective equipment.
- Prevent further leakage or spillage if it is safe to do so.
- Keep the spilled material away from drains and water courses.
- Absorb solutions with a liquid-binding material such as diatomite.
- Decontaminate surfaces and equipment by scrubbing with alcohol.

Disposal:

- Dispose of the substance and any contaminated materials in accordance with all applicable federal, state, and local regulations.
- Contaminated packaging should also be disposed of following regulatory guidelines.

Experimental Workflow for Safe Handling of NPD4928

The following diagram outlines the logical workflow for the safe handling of **NPD4928**, from initial preparation to final disposal.



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*Safe handling workflow for **NPD4928**.*

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References

- 1. mdpi.com [mdpi.com]
- 2. csrs.riken.jp [csrs.riken.jp]
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